

Personal protective equipment for handling Boc-O-ethyl-L-tyrosine

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Compound of Interest

Compound Name: Boc-O-ethyl-L-tyrosine

Cat. No.: B558041

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Essential Safety and Handling Guide for Boc-O-ethyl-L-tyrosine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-O-ethyl-L-tyrosine**. The following procedures ensure safe handling, storage, and disposal of this amino acid derivative.

Synonyms: Boc-L-Tyr(Et)-OH, Boc-L-Phe(4-OEt)-OH, (S)-Boc-2-amino-3-(4-ethoxyphenyl)propionic acid[1] CAS Number: 76757-91-0[1] Molecular Formula: C₁₆H₂₃NO₅[1][2] Molecular Weight: 309.4 g/mol [1] Appearance: White to off-white solid[1]

Personal Protective Equipment (PPE)

While **Boc-O-ethyl-L-tyrosine** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, it is recommended to handle all chemicals with caution.[3] The following personal protective equipment should be used to create a barrier between the user and the chemical, minimizing exposure risk.[4]

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Safety Goggles or Face Shield	Wear chemical safety goggles to protect against potential splashes.[3] A face shield offers a fuller range of protection for both the face and eyes.[5]
Hand Protection	Nitrile or other chemical-resistant gloves	Powder-free gloves are recommended to avoid contamination of the work area.[5] Thicker gloves generally offer better protection.[5]
Body Protection	Laboratory Coat	A lab coat provides a protective layer for skin and clothing.
Respiratory Protection	N95 or N100 particle mask (if handling large quantities or creating dust)	While no respiratory protection is needed under normal use conditions, a particle mask is sufficient if dust is generated. [3] Surgical masks offer little to no protection from chemical exposure.[5]

Operational Plan: Handling and Storage

Handling:

- Engineering Controls: Use in a well-ventilated area. A fume hood is recommended when handling powders to control aerosols.[6]
- Procedural Steps:

- Before use, allow the container to warm to room temperature in a desiccator to prevent moisture absorption, as the compound may be hygroscopic.[7]
- Weigh the desired amount quickly and reseal the container tightly.[7]
- Avoid creating dust.[3]
- Avoid contact with skin, eyes, and clothing.[3]
- Avoid ingestion and inhalation.[3]

Storage:

- Short-term storage: Boc- and Fmoc-protected amino acids can be stored temporarily at room temperature.[8]
- Long-term storage: For long-term storage, it is recommended to store the product in a freezer at 0 - 8 °C, tightly sealed.[1][8] Some suppliers recommend storage at -20°C.[9]

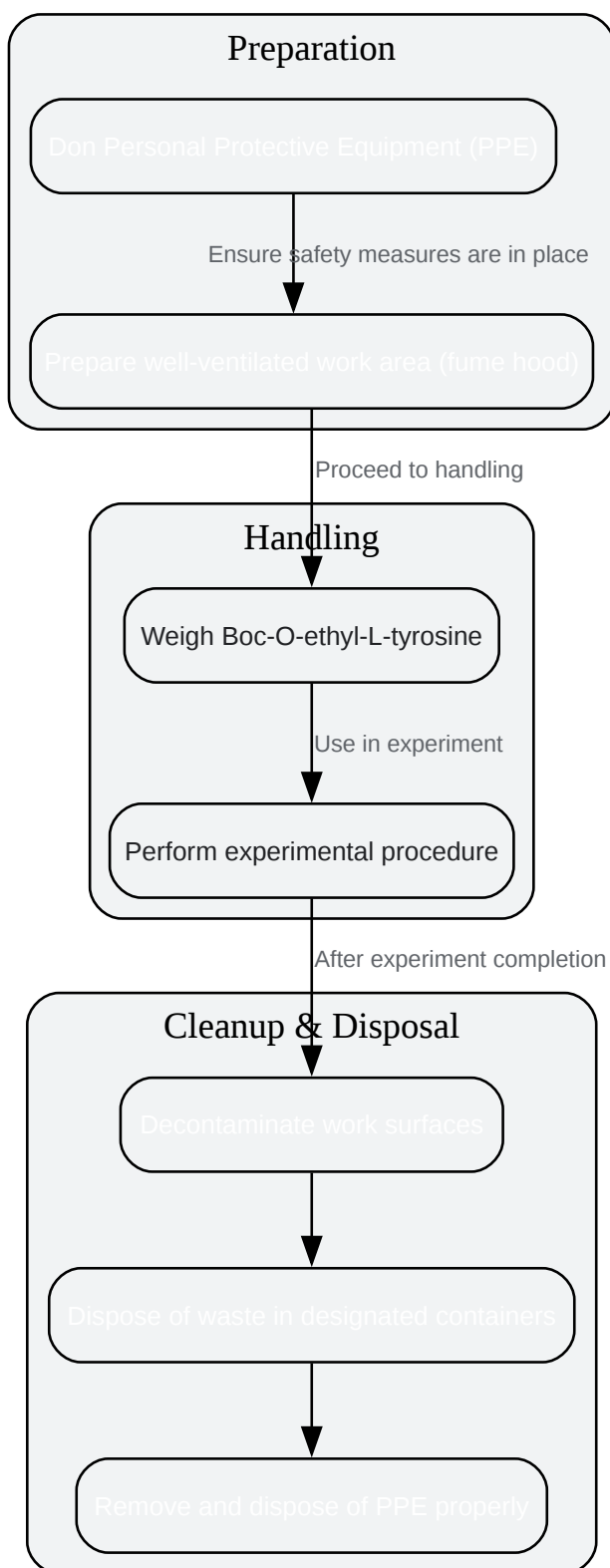
First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[3]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[3]
- Inhalation: Remove to fresh air. If irritation or discomfort persists, seek medical attention.[3][10]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[3]

Disposal Plan

Dispose of chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.[6] Collect all waste containing **Boc-O-ethyl-L-tyrosine** in designated, labeled containers for chemical waste pickup.[6]

Workflow for Handling Boc-O-ethyl-L-tyrosine



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Caption: Workflow for the safe handling and disposal of **Boc-O-ethyl-L-tyrosine**.

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